

"a literature-based comparison of the properties of Hexaethylene glycol dimethyl ether"

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Compound of Interest

Compound Name: *Hexaethylene glycol dimethyl ether*

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A Literature-Based Comparison of the Properties of Hexaethylene Glycol Dimethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties of **Hexaethylene glycol dimethyl ether** (also known as Hexaglyme) with its shorter-chain analogues, Triethylene glycol dimethyl ether (Triglyme) and Tetraethylene glycol dimethyl ether (Tetraglyme). These high-boiling, polar aprotic solvents, commonly referred to as glymes, are valued for their ability to solvate cations, rendering them useful in a variety of applications including organic synthesis, electrochemistry, and pharmaceutical formulations. The information presented herein is compiled from a comprehensive review of scientific literature and technical data sheets, with a focus on experimentally determined values.

Comparison of Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Hexaethylene glycol dimethyl ether** and its common alternatives. This data facilitates a direct comparison of their characteristics, aiding in solvent selection for specific research and development applications.

Property	Hexaethylene Glycol Dimethyl Ether (Hexaglyme)	Triethylene Glycol Dimethyl Ether (Triglyme)	Tetraethylene Glycol Dimethyl Ether (Tetraglyme)
CAS Number	1072-40-8	112-49-2[1]	143-24-8[2]
Molecular Formula	C ₁₄ H ₃₀ O ₇	C ₈ H ₁₈ O ₄ [3]	C ₁₀ H ₂₂ O ₅ [2]
Molecular Weight (g/mol)	310.38	178.23[3]	222.28[2]
Boiling Point (°C)	~359 (calculated)	216[3]	275.3[2]
Melting Point (°C)	-15 (calculated)	-45	-30[2]
Density (g/mL at 25°C)	1.011 (calculated)	0.986	1.009[2]
Viscosity (cP at 25°C)	Data not readily available	~1.9	~3.8
Solubility in Water	Miscible	Miscible[1]	Miscible[2]
Vapor Pressure	Data not readily available	0.12 kPa (at 20°C)[1]	<0.01 mmHg (at 20°C)

Note: Some properties for **Hexaethylene glycol dimethyl ether** are based on calculated values due to a scarcity of publicly available experimental data.

Experimental Protocols for Property Determination

The accurate determination of the physicochemical properties listed above relies on standardized experimental procedures. Below are detailed methodologies for measuring key solvent characteristics.

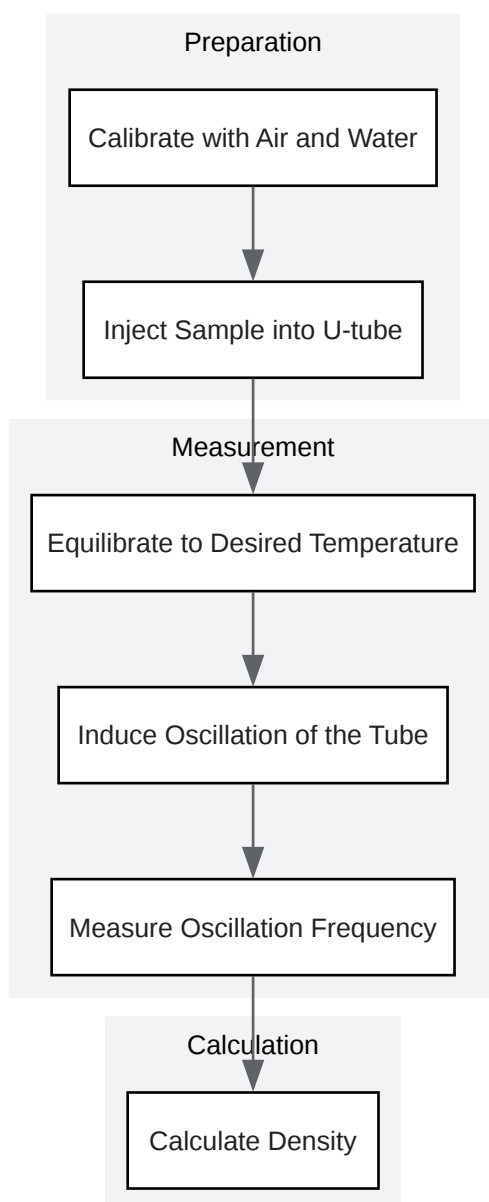
Density Measurement using a Vibrating Tube Densimeter

A common and precise method for determining the density of liquids is through the use of a vibrating tube densimeter.[4][5]

Principle: The principle of this technique is based on the relationship between the density of a fluid and the oscillation frequency of a U-shaped tube through which the fluid is flowing.^[5] A change in the mass of the fluid within the tube leads to a change in its natural frequency of vibration.

Procedure:

- **Calibration:** The instrument is first calibrated using two fluids with accurately known densities, often air and ultrapure water.^[6]
- **Sample Introduction:** The sample liquid is injected into the clean, dry U-tube, ensuring no air bubbles are present.
- **Temperature Equilibration:** The tube is brought to the desired temperature and allowed to stabilize.
- **Measurement:** The instrument excites the tube, causing it to oscillate. The frequency of this oscillation is precisely measured.
- **Calculation:** The density of the sample is then calculated from the measured oscillation period, using the calibration constants.^[4]



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Workflow for Density Measurement.

Viscosity Measurement using an Ubbelohde Viscometer

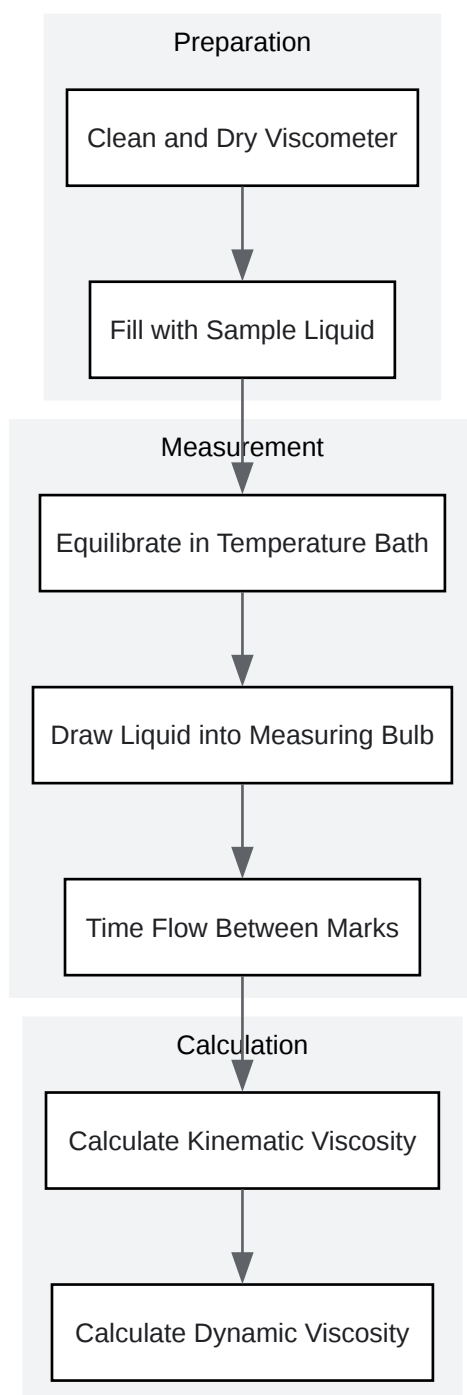
The viscosity of glymes can be determined using a capillary viscometer, such as the Ubbelohde viscometer.^[7]

Principle: This method measures the time it takes for a fixed volume of liquid to flow through a calibrated capillary under the influence of gravity. The kinematic viscosity is then calculated

from this flow time.

Procedure:

- Preparation: The viscometer is thoroughly cleaned and dried. A specific volume of the sample liquid is introduced into the viscometer.
- Temperature Control: The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature.[8]
- Measurement: The liquid is drawn up into the measuring bulb. The time taken for the liquid meniscus to pass between two marked points on the capillary is measured with a stopwatch.
- Calculation: The kinematic viscosity (ν) is calculated using the equation $\nu = K * t$, where 'K' is the viscometer constant and 't' is the flow time. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid ($\eta = \nu * \rho$).



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